

Isoprothiolane-d4: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: Isoprothiolane-d4

Cat. No.: B12417466

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Isoprothiolane-d4**, a deuterated analog of the fungicide Isoprothiolane. This guide is intended for researchers, scientists, and drug development professionals who are considering the use of **Isoprothiolane-d4** as an internal standard or for other research applications.

Introduction to Isoprothiolane-d4

Isoprothiolane-d4 is a stable isotope-labeled version of Isoprothiolane, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis in various analytical techniques, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).^[1] The primary application of **Isoprothiolane-d4** is in pharmacokinetic and metabolic studies, where it is used to accurately quantify the unlabeled parent compound in biological matrices.

The parent compound, Isoprothiolane, is a systemic fungicide known for its efficacy against rice blast disease. While its primary use is in agriculture, its metabolic pathways and potential off-target effects are of interest to researchers in toxicology and environmental science. The use of a deuterated internal standard like **Isoprothiolane-d4** is crucial for obtaining reliable and accurate quantitative data in such studies.

Suppliers and Specifications

Several suppliers offer **Isoprothiolane-d4** for research purposes. While obtaining a complete set of comparative data is challenging due to variations in publicly available information, the following table summarizes the key quantitative specifications from prominent suppliers. Researchers are advised to request a certificate of analysis (CoA) for lot-specific data.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment
LGC Standards	1715020-82-8	$C_{12}H_{14}D_4O_4S_2$	294.42	Information not publicly available	Information not publicly available
Santa Cruz Biotechnology	1715020-82-8	$C_{12}H_{14}D_4O_4S_2$	294.42	Information not publicly available	Information not publicly available
GlpBio	1715020-82-8	$C_{12}H_{14}D_4O_4S_2$	294.42	>98%	Information not publicly available
MedchemExpress	1715020-82-8	$C_{12}H_{14}D_4O_4S_2$	294.42	Information not publicly available	Information not publicly available
Toronto Research Chemicals (TRC)	1715020-82-8	$C_{12}H_{14}D_4O_4S_2$	294.42	Information not publicly available	Information not publicly available

Note: Purity and isotopic enrichment are lot-specific and should be confirmed with the supplier via the Certificate of Analysis.

Experimental Protocols

Detailed experimental protocols for the use of **Isoprothiolane-d4** are often developed and validated in-house by research laboratories based on their specific analytical methods and

matrices. However, a general workflow for the use of a deuterated internal standard in a quantitative LC-MS analysis is provided below.

General Protocol for Isoprothiolane-d4 as an Internal Standard in LC-MS Analysis

- Preparation of Stock Solutions:
 - Prepare a stock solution of Isoprothiolane (the analyte) at a known concentration (e.g., 1 mg/mL) in a suitable organic solvent (e.g., methanol or acetonitrile).
 - Prepare a stock solution of **Isoprothiolane-d4** (the internal standard) at a known concentration (e.g., 1 mg/mL) in the same solvent.
- Preparation of Calibration Standards:
 - Create a series of calibration standards by spiking a blank matrix (e.g., plasma, urine, or a buffer solution) with varying known concentrations of the Isoprothiolane stock solution.
 - To each calibration standard, add a fixed concentration of the **Isoprothiolane-d4** internal standard stock solution.
- Sample Preparation:
 - To each unknown sample, add the same fixed concentration of the **Isoprothiolane-d4** internal standard stock solution that was added to the calibration standards.
 - Perform a sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to remove interfering matrix components.
 - Evaporate the solvent and reconstitute the sample in a mobile phase-compatible solvent.
- LC-MS Analysis:
 - Inject the prepared calibration standards and unknown samples into the LC-MS system.
 - Develop a chromatographic method that provides good separation of Isoprothiolane from other matrix components.

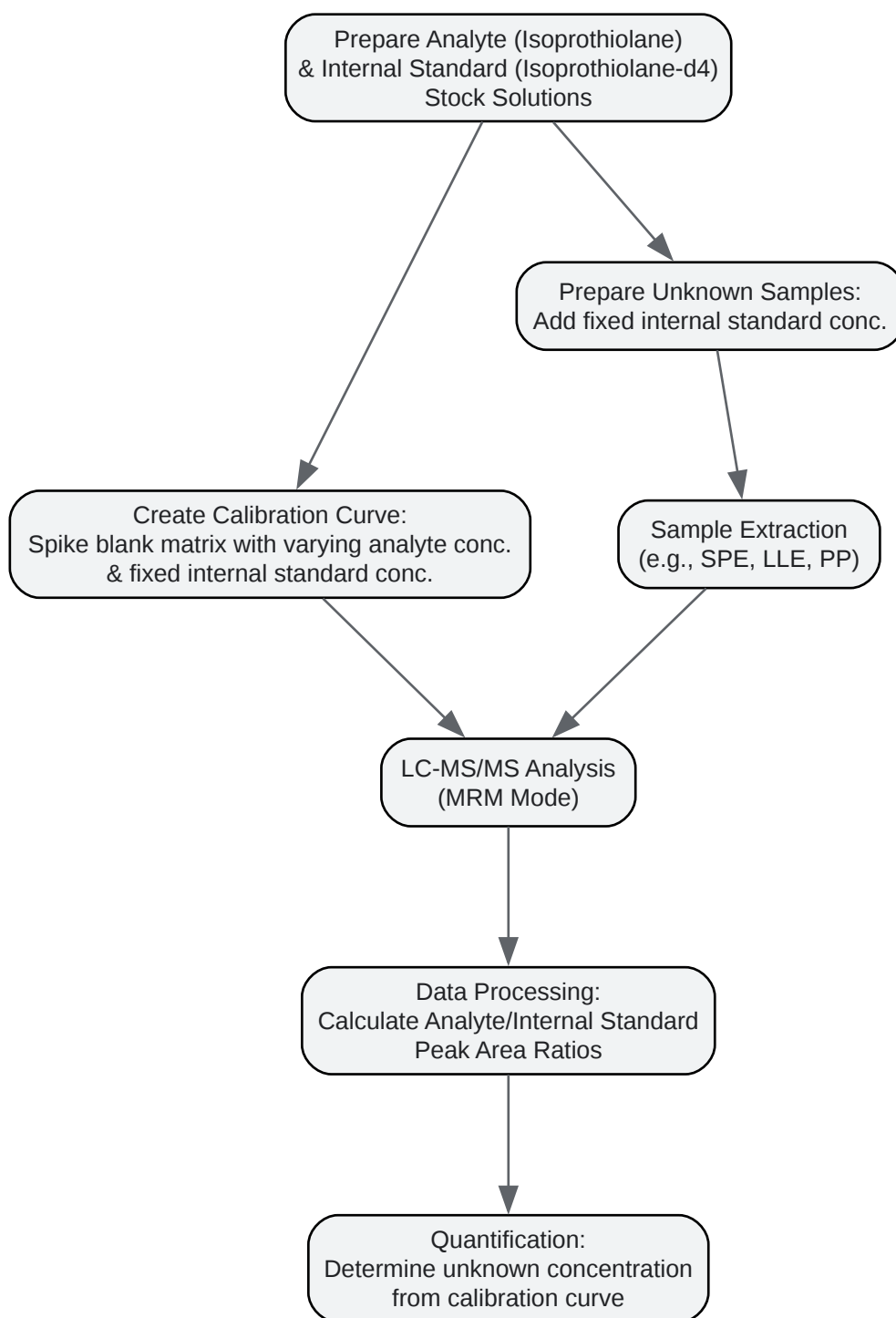
- Set up the mass spectrometer to monitor for specific precursor-to-product ion transitions for both Isoprothiolane and **Isoprothiolane-d4** (Multiple Reaction Monitoring or MRM mode).
- Data Analysis:
 - For each calibration standard, calculate the ratio of the peak area of Isoprothiolane to the peak area of **Isoprothiolane-d4**.
 - Construct a calibration curve by plotting the peak area ratio against the known concentration of Isoprothiolane for each calibration standard.
 - For each unknown sample, calculate the ratio of the peak area of Isoprothiolane to the peak area of **Isoprothiolane-d4**.
 - Determine the concentration of Isoprothiolane in the unknown sample by interpolating its peak area ratio on the calibration curve.

Mandatory Visualizations

Molecular Structure of Isoprothiolane-d4

Caption: Molecular structure of **Isoprothiolane-d4**.

Experimental Workflow for using Isoprothiolane-d4 as an Internal Standard



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Caption: General workflow for quantitative analysis using an internal standard.

Signaling Pathways

Isoprothiolane's primary mode of action as a fungicide involves the inhibition of enzymes essential for fungal cell wall synthesis. As of the current literature, there is limited information available regarding its interaction with specific signaling pathways in mammalian systems that would be of primary interest in a drug development context. Research has predominantly focused on its fungicidal properties and environmental fate. Therefore, a signaling pathway diagram is not applicable based on the available scientific literature.

Conclusion

Isoprothiolane-d4 is a valuable tool for researchers requiring accurate quantification of Isoprothiolane in complex matrices. Its use as an internal standard is well-established in the field of analytical chemistry. This guide provides a foundational understanding of its properties, suppliers, and a general protocol for its application. For specific research needs, it is imperative to obtain lot-specific information from the chosen supplier and to develop and validate a detailed analytical method tailored to the specific matrix and instrumentation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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